

Spectroscopic Profile of 2-(2-Bromophenyl)ethanol: A Technical Guide

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)ethanol

CAS No.: 1074-16-4

Cat. No.: B130303

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **2-(2-Bromophenyl)ethanol** (CAS No: 1074-16-4), a key intermediate in various synthetic applications. This document presents nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data in a clear, tabular format for easy reference and comparison. Detailed experimental protocols for acquiring these spectra are also provided, along with a visual representation of the analytical workflow.

Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of **2-(2-Bromophenyl)ethanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^1H NMR Spectroscopic Data for **2-(2-Bromophenyl)ethanol**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
7.55	d	8.0	1H	Ar-H
7.26	m	-	1H	Ar-H
7.09	m	-	2H	Ar-H
3.88	t	6.6	2H	-CH ₂ -OH
3.03	t	6.6	2H	Ar-CH ₂ -
1.53	s	-	1H	-OH

Solvent: CDCl₃, Instrument Frequency: 400 MHz

Table 2: ¹³C NMR Spectroscopic Data for **2-(2-Bromophenyl)ethanol**

Chemical Shift (δ) ppm	Assignment
138.8	Ar-C (quaternary)
132.8	Ar-CH
131.0	Ar-CH
128.3	Ar-CH
127.5	Ar-CH
124.5	Ar-C-Br
62.0	-CH ₂ -OH
40.8	Ar-CH ₂ -

Solvent: CDCl₃, Instrument Frequency: 100 MHz

Infrared (IR) Spectroscopy

Table 3: Key IR Absorption Bands for **2-(2-Bromophenyl)ethanol**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3350	Strong, Broad	O-H stretch (alcohol)
3060 - 2850	Medium	C-H stretch (aromatic and aliphatic)
1471	Strong	C=C stretch (aromatic ring)
1439	Strong	C=C stretch (aromatic ring)
1040	Strong	C-O stretch (primary alcohol)
750	Strong	C-H bend (ortho-disubstituted aromatic)

Sample Preparation: Neat (liquid film)

Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data for **2-(2-Bromophenyl)ethanol**

m/z	Relative Intensity (%)	Assignment
200/202	15	[M] ⁺ (Molecular ion with ⁷⁹ Br/ ⁸¹ Br isotopes)
182/184	5	[M - H ₂ O] ⁺
171/173	100	[M - CH ₂ OH] ⁺
91	40	[C ₇ H ₇] ⁺ (Tropylium ion)

Ionization Method: Electron Ionization (EI)

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments cited.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A solution of **2-(2-Bromophenyl)ethanol** (approximately 10-20 mg) is prepared in deuterated chloroform (CDCl_3 , 0.5-0.7 mL). The sample is transferred to a 5 mm NMR tube. Both ^1H and ^{13}C NMR spectra are recorded on a 400 MHz spectrometer. For ^1H NMR, a standard pulse sequence is used with a sufficient number of scans to obtain a good signal-to-noise ratio. For ^{13}C NMR, a proton-decoupled pulse sequence is employed to simplify the spectrum and enhance sensitivity. Chemical shifts are referenced to the residual solvent peak (CDCl_3 : δ 7.26 ppm for ^1H and δ 77.16 ppm for ^{13}C).

Infrared (IR) Spectroscopy

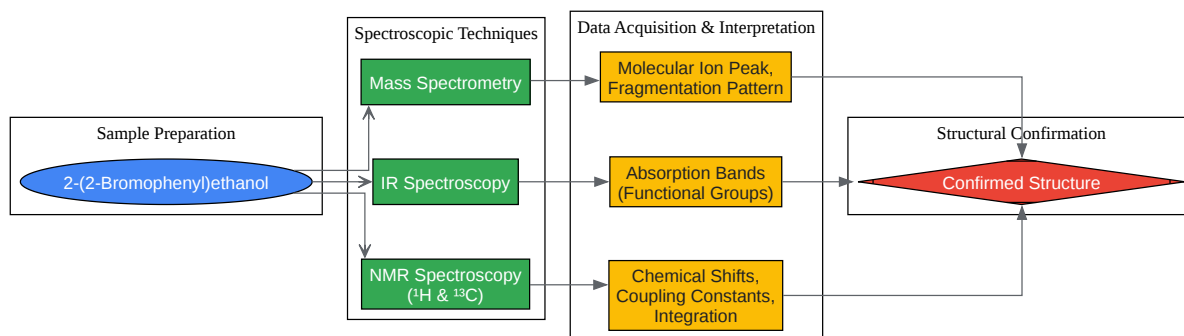
The IR spectrum is obtained using a Fourier Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory. A small drop of neat **2-(2-Bromophenyl)ethanol** is placed directly onto the ATR crystal. The spectrum is recorded over the range of $4000\text{-}400\text{ cm}^{-1}$ by co-adding multiple scans to improve the signal-to-noise ratio. A background spectrum of the clean, empty ATR crystal is recorded prior to the sample analysis and subtracted from the sample spectrum.

Mass Spectrometry (MS)

Mass spectral data is acquired using a Gas Chromatography-Mass Spectrometry (GC-MS) system. A dilute solution of **2-(2-Bromophenyl)ethanol** in a volatile organic solvent (e.g., dichloromethane or ethyl acetate) is prepared. A small volume (typically 1 μL) of the solution is injected into the GC, where the compound is vaporized and separated on a capillary column. The eluent from the GC is introduced into the mass spectrometer, which is operated in Electron Ionization (EI) mode at 70 eV. The mass analyzer scans a mass-to-charge (m/z) range of approximately 40-300 amu.

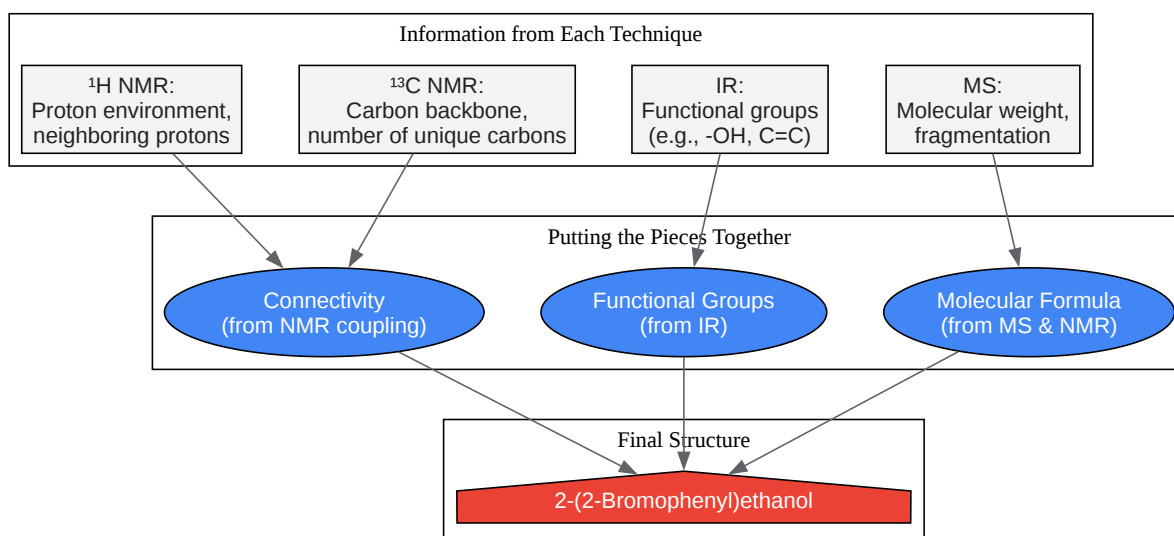
Visualization of Analytical Workflow

The following diagrams illustrate the logical flow of spectroscopic analysis for structural elucidation.



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Caption: Workflow of Spectroscopic Analysis.



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Caption: Logic of Structural Elucidation.

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